

Application Notes and Protocols for TAS05567: Long-Term Stability and Storage

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Compound of Interest		
Compound Name:	TAS05567	
Cat. No.:	B12429882	Get Quote

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Introduction

TAS05567 is a potent and highly selective, orally active inhibitor of Spleen Tyrosine Kinase (Syk) with an IC₅₀ of 0.37 nM.[1] Syk is a critical non-receptor tyrosine kinase involved in signal transduction downstream of various immune receptors, including the B-cell receptor (BCR) and Fc receptors (FcR).[2][3][4][5][6] By inhibiting Syk, **TAS05567** effectively abrogates immunoglobulin-mediated autoimmune and allergic reactions, making it a valuable tool for research in these areas.[2][3][4][5]

These application notes provide detailed guidelines for the proper handling, storage, and assessment of the long-term stability of **TAS05567** to ensure its integrity and performance in experimental settings.

Physicochemical Properties

Property	Value
Chemical Formula	C21H29N9O2
Molecular Weight	439.52 g/mol
Appearance	Solid powder
Solubility	Soluble in DMSO
Solubility	Soluble in DMSO



Recommended Storage Conditions

Proper storage is critical to maintain the stability and activity of **TAS05567**. The following conditions are recommended based on supplier datasheets and general best practices for small molecule inhibitors.

Solid Compound

Storage Duration	Temperature	Conditions
Short-term (days to weeks)	0 - 4°C	Dry, dark
Long-term (months to years)	-20°C	Dry, dark, tightly sealed

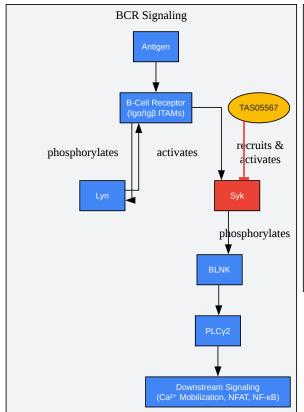
Stock Solutions (in DMSO)

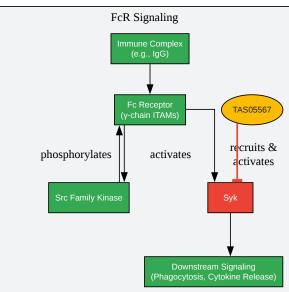
Storage Duration	Temperature	Conditions
Short-term (days to weeks)	0 - 4°C	Tightly sealed, protected from light
Long-term (months)	-20°C or -80°C	Aliquoted to avoid freeze-thaw cycles

Signaling Pathway of TAS05567 Target: Syk

TAS05567 exerts its effects by inhibiting Syk, a key kinase in the signaling cascades of both B-cell receptors (BCR) and Fc receptors (FcR). Upon ligand binding to these receptors, Syk is recruited and activated, leading to the phosphorylation of downstream targets and subsequent cellular responses. **TAS05567** blocks this activation step.







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Caption: Syk signaling pathways inhibited by TAS05567.

Protocols

Protocol for Preparation of Stock Solutions

This protocol describes the preparation of a 10 mM stock solution of TAS05567 in DMSO.



Materials:

- TAS05567 (solid powder)
- Anhydrous/molecular sieve-dried DMSO
- Sterile, amber microcentrifuge tubes or cryovials
- Calibrated balance
- Vortex mixer

Procedure:

- Equilibration: Allow the vial of solid **TAS05567** to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
- Weighing: Weigh out the desired amount of **TAS05567** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh 4.395 mg.
- Solubilization: Add the calculated volume of anhydrous DMSO to the powder.
 - Calculation: Volume (L) = Mass (g) / (Molecular Weight (g/mol) * Molarity (mol/L))
 - Example: For 4.395 mg of **TAS05567** (MW = 439.52) to make a 10 mM (0.01 M) solution: Volume = 0.004395 g / (439.52 g/mol * 0.01 mol/L) = 0.001 L = 1 mL.
- Mixing: Vortex the solution thoroughly until the compound is completely dissolved. Gentle warming (up to 37°C) can be applied if necessary, but avoid excessive heat.
- Aliquoting: To prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile, tightly sealed amber cryovials.
- Storage: Store the aliquots at -20°C or -80°C for long-term storage.

Protocol for Assessing Long-Term Stability of TAS05567 in DMSO



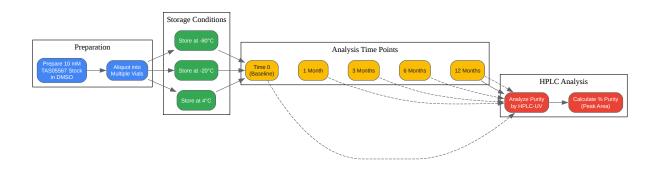
This protocol outlines a general method to evaluate the stability of **TAS05567** in a DMSO stock solution over time using High-Performance Liquid Chromatography (HPLC).

Objective: To determine the degradation of **TAS05567** in a 10 mM DMSO stock solution when stored at different temperatures over a 12-month period.

Materials:

- Aliquots of 10 mM TAS05567 in DMSO, prepared as per Protocol 5.1.
- Incubators/freezers set to 4°C, -20°C, and -80°C.
- HPLC system with a UV detector and a suitable C18 column.
- HPLC-grade solvents (e.g., acetonitrile, water with 0.1% formic acid).

Experimental Workflow:



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Caption: Workflow for long-term stability assessment of TAS05567.



Procedure:

- Initial Analysis (Time 0): Immediately after preparation, take one aliquot and analyze it by HPLC to establish the initial purity (100% reference). This serves as the baseline.
- Storage: Place the remaining aliquots in their respective storage conditions (4°C, -20°C, and -80°C).
- Time-Point Analysis: At each designated time point (e.g., 1, 3, 6, and 12 months), retrieve one aliquot from each storage condition.
- Sample Preparation for HPLC:
 - Allow the aliquot to thaw completely and equilibrate to room temperature.
 - Prepare a working solution by diluting the stock in the mobile phase to a concentration suitable for HPLC analysis (e.g., 10 μg/mL).

HPLC Analysis:

- Inject the prepared sample into the HPLC system.
- Run a gradient method capable of separating the parent TAS05567 peak from potential degradation products.
- Monitor the elution profile using a UV detector at a wavelength appropriate for TAS05567.

Data Analysis:

- Integrate the peak area of the parent TAS05567 compound and any new peaks corresponding to degradation products.
- Calculate the remaining percentage of TAS05567 at each time point relative to the Time 0 sample using the formula: % Purity = (Area of TAS05567 at Time X / Area of TAS05567 at Time 0) * 100
- Record the results in a table for comparison.



Data Presentation (Example)

The following table is an example of how to present the stability data. Note: This is hypothetical data for illustrative purposes only.

Table 1: Long-Term Stability of 10 mM TAS05567 in DMSO

Time Point	% Purity at 4°C	% Purity at -20°C	% Purity at -80°C
0 Months	100.0%	100.0%	100.0%
1 Month	99.5%	99.9%	100.0%
3 Months	98.1%	99.8%	99.9%
6 Months	95.3%	99.6%	99.9%
12 Months	90.2%	99.2%	99.8%

Conclusion from Example Data: Based on this hypothetical data, **TAS05567** is highly stable when stored at -20°C and -80°C for up to 12 months, with minimal degradation. Storage at 4°C is suitable for short-term use only, as significant degradation is observed over longer periods.

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